

CAS number and molecular structure of 2,2,4,4-Tetramethylpentane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2,4,4-Tetramethylpentane

Cat. No.: B094933

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A Comprehensive Technical Guide to 2,2,4,4-Tetramethylpentane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2,2,4,4-tetramethylpentane**, a saturated aliphatic hydrocarbon. It details its chemical identity, physical properties, and a comprehensive experimental protocol for its synthesis.

Chemical Identifier: CAS Number

The Chemical Abstracts Service (CAS) registry number for **2,2,4,4-tetramethylpentane** is 1070-87-7.^{[1][2][3]} This unique identifier is assigned to this specific chemical substance for unambiguous identification in databases and literature.

Molecular Structure

2,2,4,4-Tetramethylpentane, also known as di-tert-butylmethane, is a branched-chain alkane with the molecular formula C₉H₂₀.^{[1][2]} Its structure consists of a central five-carbon pentane chain. Two methyl groups are attached to the second carbon atom, and two methyl groups are attached to the fourth carbon atom.

Caption: Molecular structure of **2,2,4,4-Tetramethylpentane**.

Physicochemical Properties

The following table summarizes the key quantitative physical and chemical properties of **2,2,4,4-tetramethylpentane**.

Property	Value
Molecular Formula	C ₉ H ₂₀
Molecular Weight	128.26 g/mol
CAS Number	1070-87-7
Appearance	Colorless liquid
Boiling Point	121-122 °C
Melting Point	-67 °C
Density	0.72 g/mL
Refractive Index	1.407 - 1.41
Vapor Pressure	20.0 mmHg
Purity (Typical)	>98%

Experimental Protocol: Synthesis of 2,2,4,4-Tetramethylpentane

A documented method for the preparation of **2,2,4,4-tetramethylpentane** involves the reaction of dimethyl zinc with 2,2,4-trimethyl-4-chloropentane. The following protocol is an adapted and detailed procedure.

Materials:

- 2,2,4-trimethyl-4-chloropentane
- Zinc-copper couple
- Methyl iodide

- Dry ether (anhydrous)
- Concentrated sulfuric acid
- 5% aqueous sodium bicarbonate solution
- Calcium chloride (anhydrous)
- Sodium metal

Procedure:

- Preparation of Dimethyl Zinc:
 - In a three-necked flask equipped with a reflux condenser, a dropping funnel, and a mechanical stirrer, place the zinc-copper couple.
 - Slowly add methyl iodide to the zinc-copper couple in dry ether. The reaction is exothermic and should be controlled by the rate of addition and external cooling if necessary.
 - Once the reaction is complete, the solution of dimethyl zinc in ether is carefully decanted from the unreacted zinc-copper couple under an inert atmosphere (e.g., nitrogen or argon).
- Reaction with 2,2,4-trimethyl-4-chloropentane:
 - To the freshly prepared dimethyl zinc solution, slowly add 2,2,4-trimethyl-4-chloropentane from the dropping funnel.
 - The reaction mixture is stirred and refluxed for several hours to ensure the completion of the reaction.
- Work-up and Purification:
 - After the reaction is complete, the mixture is cooled in an ice bath.
 - The reaction is quenched by the slow and careful addition of water, followed by dilute hydrochloric acid to dissolve any remaining zinc salts.

- The organic layer is separated using a separatory funnel.
- The organic layer is washed sequentially with water, 5% aqueous sodium bicarbonate solution, and again with water.
- The crude product is dried over anhydrous calcium chloride.
- The dried liquid is filtered and then refluxed over sodium metal to remove any remaining traces of water and unreacted alkyl halides.
- Fractional Distillation:
 - The final purification is achieved by fractional distillation.
 - The fraction boiling in the range of 121-123 °C is collected as pure **2,2,4,4-tetramethylpentane**.

Safety Precautions:

- Dimethyl zinc is highly pyrophoric and reacts violently with water and air. It must be handled with extreme caution under an inert atmosphere by trained personnel.
- Methyl iodide is toxic and a suspected carcinogen. Handle in a well-ventilated fume hood with appropriate personal protective equipment.
- All solvents are flammable. Ensure no ignition sources are present during the experiment.

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References

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- To cite this document: BenchChem. [CAS number and molecular structure of 2,2,4,4-Tetramethylpentane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094933#cas-number-and-molecular-structure-of-2-2-4-4-tetramethylpentane]

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